

Methoxyacetaldehyde: An In-depth Technical Guide on Stability and Degradation Pathways

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Compound of Interest

Compound Name: Methoxyacetaldehyde

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Abstract

Methoxyacetaldehyde (CAS 10312-83-1) is a reactive aldehyde derivative with applications as a chemical intermediate in the pharmaceutical and polymer industries.^[1] Its inherent reactivity necessitates a thorough understanding of its stability profile and degradation pathways to ensure the quality, safety, and efficacy of related drug substances and materials. This technical guide provides a comprehensive overview of the stability of **methoxyacetaldehyde** under various stress conditions and delineates its principal degradation pathways. Detailed experimental protocols for conducting stability and degradation studies are provided, along with data presentation in a standardized format to facilitate comparison. This document is intended to serve as a critical resource for researchers, scientists, and drug development professionals working with this versatile chemical intermediate.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **methoxyacetaldehyde** is presented in Table 1. These properties are essential for designing and interpreting stability and degradation studies.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₆ O ₂	[2]
Molecular Weight	74.08 g/mol	[2]
Boiling Point	99-101 °C	[1]
Density	0.906 ± 0.06 g/cm ³ (at 20 °C)	[1]
Vapor Pressure	406 mmHg at 25°C	[3]
Solubility	Miscible with water and many organic solvents.[4]	[4]
Appearance	Clear, colorless liquid	[4]

Stability of Methoxyacetaldehyde

Methoxyacetaldehyde is a highly reactive molecule susceptible to degradation under various conditions. A comprehensive understanding of its stability is crucial for handling, storage, and formulation development. Forced degradation studies are essential to identify potential degradation products and establish degradation pathways.[5][6]

Summary of Stability Data

The following table summarizes the expected stability of **methoxyacetaldehyde** under different stress conditions, based on the known chemistry of aldehydes and ethers. The quantitative data presented are illustrative and represent typical results from forced degradation studies, which aim for 5-20% degradation to ensure the generation of relevant degradation products.[1]
[3]

Stress Condition	Parameters	Expected Degradation Rate	Primary Degradation Products
Acidic Hydrolysis	0.1 M HCl, 60 °C	Moderate	Glycolaldehyde, Methanol
Basic Hydrolysis	0.1 M NaOH, 40 °C	Rapid	Polymerization products, Cannizzaro products
Oxidation	3% H ₂ O ₂ , 25 °C	Rapid	Methoxyacetic acid, Formic acid, Carbon dioxide
Thermal Degradation	80 °C, solid state	Slow to Moderate	Acetaldehyde, Formaldehyde, Methane
Photodegradation	UV light (254 nm), aqueous solution	Moderate	Radical species, subsequent oxidation products

Degradation Pathways

Methoxyacetaldehyde can degrade through several pathways, primarily hydrolysis, oxidation, and thermal decomposition. The following sections detail the proposed mechanisms for these transformations.

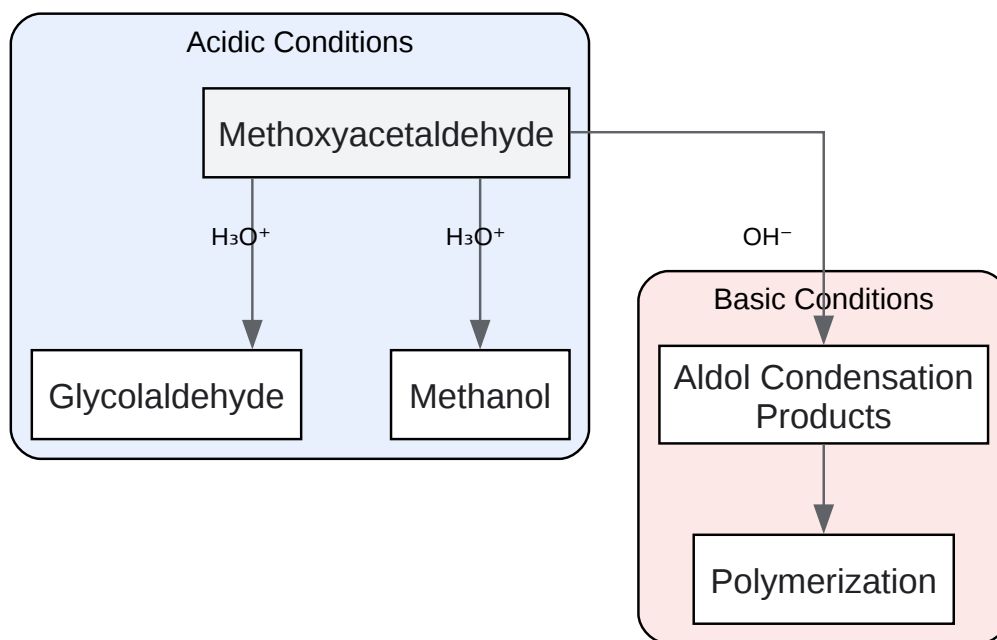
Hydrolytic Degradation

Hydrolysis of **methoxyacetaldehyde** is expected to be catalyzed by both acid and base.

- **Acid-Catalyzed Hydrolysis:** Under acidic conditions, the ether linkage is susceptible to cleavage, leading to the formation of glycolaldehyde and methanol. The aldehyde group can also be hydrated.
- **Base-Catalyzed Reactions:** In the presence of a strong base, aldehydes without an α -hydrogen can undergo the Cannizzaro reaction, yielding the corresponding alcohol and

carboxylic acid. However, **methoxyacetaldehyde** has α -hydrogens, making it prone to aldol condensation and polymerization reactions, resulting in complex mixtures of products.

Hydrolytic Degradation Pathways of Methoxyacetaldehyde



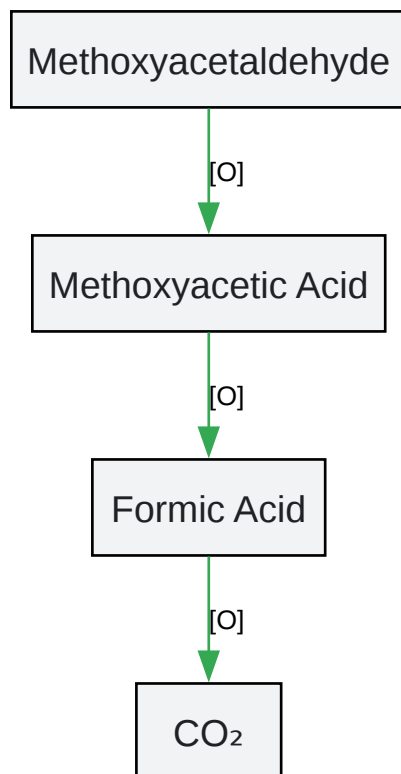
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Proposed hydrolytic degradation pathways.

Oxidative Degradation

The aldehyde functional group in **methoxyacetaldehyde** is readily oxidized to a carboxylic acid. Common oxidizing agents, including hydrogen peroxide and atmospheric hydroxyl radicals, can initiate this transformation.^[4] The primary oxidation product is methoxyacetic acid. Further oxidation can lead to the cleavage of the carbon-carbon bond, yielding smaller molecules like formic acid and eventually carbon dioxide.

Oxidative Degradation Pathway of Methoxyacetaldehyde



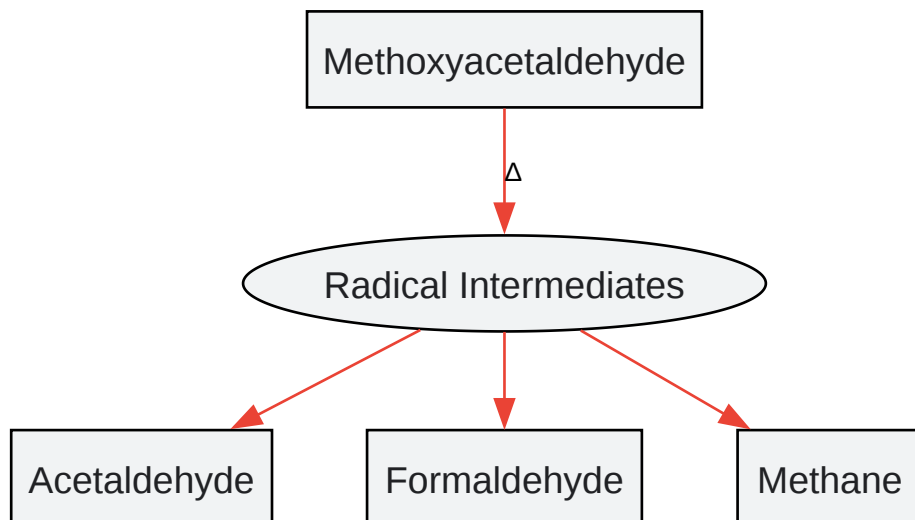
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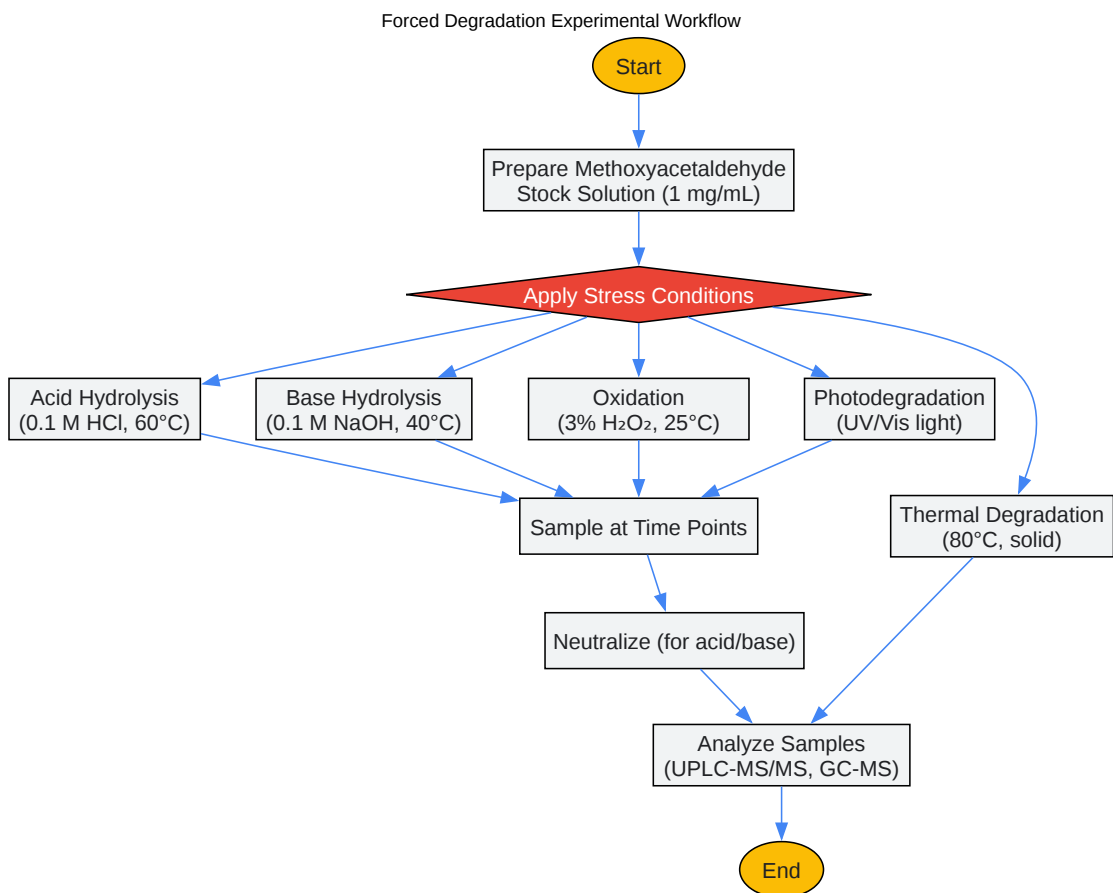
Proposed oxidative degradation pathway.

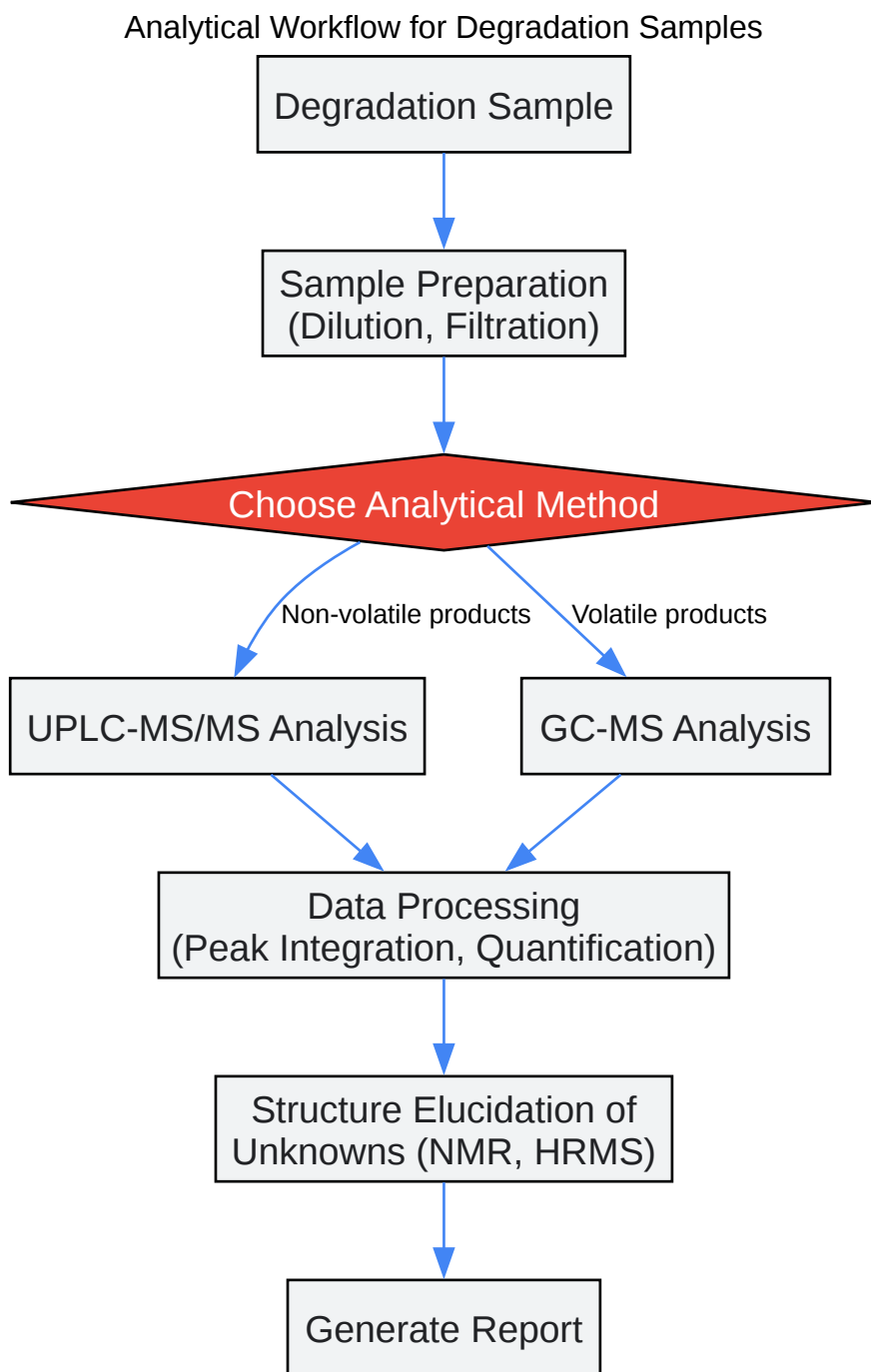
Thermal Degradation

At elevated temperatures, **methoxyacetaldehyde** is expected to undergo thermal decomposition. Based on studies of similar aldehydes like acetaldehyde, the primary degradation pathway likely involves homolytic cleavage of the C-C and C-O bonds, generating radical species.[6] These radicals can then participate in a variety of secondary reactions to form stable products such as acetaldehyde, formaldehyde, and methane.

Thermal Degradation Pathway of Methoxyacetaldehyde







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